

# Application Note: Mass Spectrometry of 4,5-Dimethyloctane

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For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

This document provides a detailed overview of the mass spectrometric analysis of **4,5-dimethyloctane**, a saturated hydrocarbon. Included are the characteristic mass spectral data obtained via electron ionization (EI), a standardized protocol for sample analysis using Gas Chromatography-Mass Spectrometry (GC-MS), and a proposed fragmentation pathway. This information is valuable for the structural elucidation and identification of branched alkanes in various research and development settings.

### Introduction

**4,5-Dimethyloctane** (C10H22) is a branched-chain alkane.[1][2][3][4] Mass spectrometry is a powerful analytical technique for the identification and structural characterization of such compounds.[1] Electron ionization (EI) is a commonly employed technique that results in a reproducible fragmentation pattern, often referred to as a chemical fingerprint, which can be used for compound identification by matching against spectral libraries like the NIST Mass Spectrometry Data Center.[1] Understanding the fragmentation behavior of alkanes is crucial for interpreting mass spectra and confirming molecular structures.

## **Mass Spectral Data**



The electron ionization mass spectrum of **4,5-dimethyloctane** is characterized by a series of fragment ions. The molecular ion (M+) at m/z 142 is typically of low abundance or absent in the spectra of branched alkanes due to rapid fragmentation.[1][2][3] The most abundant fragments result from cleavage at the branched carbon atoms, leading to the formation of stable secondary carbocations.

## **Quantitative Data Summary**

The prominent ions observed in the electron ionization mass spectrum of **4,5-dimethyloctane** are summarized in the table below. The base peak, the most intense peak in the spectrum, is normalized to 100% relative intensity.

m/z	Relative Intensity (%)	Proposed Fragment
43	100	[C3H7]+
57	85	[C4H9]+
71	60	[C5H11]+
85	30	[C6H13]+
142	<5	[C10H22]+• (Molecular Ion)

Note: The relative intensities are approximate and can vary slightly between instruments.

# Experimental Protocol: GC-MS Analysis of 4,5-Dimethyloctane

This protocol outlines a general procedure for the analysis of **4,5-dimethyloctane** using a standard Gas Chromatograph coupled to a Mass Spectrometer.

#### 1. Sample Preparation

- Dissolve a small amount of **4,5-dimethyloctane** in a volatile organic solvent such as hexane or dichloromethane to a final concentration of approximately 10  $\mu$ g/mL.
- Transfer the solution to a 2 mL autosampler vial.



#### 2. GC-MS Instrumentation

- Gas Chromatograph: Standard GC system
- Column: Non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm i.d., 0.25 μm film thickness)
- Carrier Gas: Helium at a constant flow rate of 1 mL/min
- Injector: Split/splitless injector, operated in splitless mode for sensitive analysis.
- Mass Spectrometer: Quadrupole mass spectrometer or equivalent.
- 3. GC Method Parameters
- Injector Temperature: 250 °C
- Oven Temperature Program:
  - Initial temperature: 50 °C, hold for 2 minutes
  - Ramp: Increase to 250 °C at a rate of 10 °C/min
  - Final hold: Hold at 250 °C for 5 minutes
- Injection Volume: 1 μL
- 4. MS Method Parameters
- Ionization Mode: Electron Ionization (EI)
- Electron Energy: 70 eV
- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Mass Scan Range: m/z 35-200

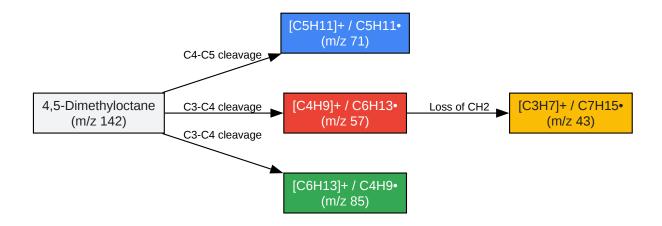


- Solvent Delay: 3 minutes (to prevent filament damage from the solvent peak)
- 5. Data Acquisition and Analysis
- Acquire the data using the instrument's data acquisition software.
- Identify the peak corresponding to **4,5-dimethyloctane** based on its retention time.
- Obtain the mass spectrum of the peak by averaging the scans across the chromatographic peak.
- Compare the acquired spectrum with a reference spectrum from a library (e.g., NIST) for confirmation.

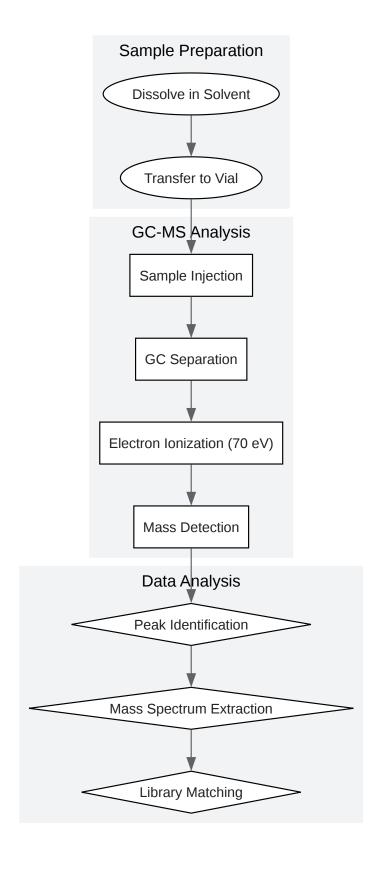
## Fragmentation Pathway of 4,5-Dimethyloctane

The fragmentation of **4,5-dimethyloctane** upon electron ionization is driven by the formation of the most stable carbocations. The primary cleavage occurs at the C4-C5 bond due to the branching at these positions.









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